



Application Notes and Protocols for Sigma-1 Receptor Ligand Binding Assays

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Compound of Interest		
Compound Name:	Sigma-LIGAND-1	
Cat. No.:	B1245757	Get Quote

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Introduction

The Sigma-1 receptor (σ 1R) is a unique, ligand-operated chaperone protein primarily located at the mitochondria-associated membrane of the endoplasmic reticulum (ER).[1] It is implicated in a wide array of cellular functions, including the regulation of calcium signaling, ion channel activity, and cellular stress responses.[1] Due to its involvement in various physiological and pathological processes, the σ 1R has emerged as a promising therapeutic target for a multitude of disorders, such as neurodegenerative diseases, psychiatric conditions, and cancer.[1]

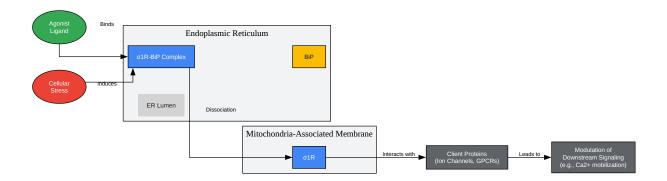
Radioligand binding assays are a cornerstone technique for the pharmacological characterization of the $\sigma 1R.[2][3]$ These assays are essential for determining the affinity (Kd for radioligands, Ki for test compounds) and density (Bmax) of receptors in a given tissue or cell preparation. This document provides detailed protocols for conducting both saturation and competitive radioligand binding assays for the Sigma-1 receptor.

Sigma-1 Receptor Signaling Pathway

Under basal conditions, the Sigma-1 receptor is associated with the binding immunoglobulin protein (BiP), an ER chaperone. Upon stimulation by agonist ligands or cellular stress, σ 1R dissociates from BiP. This dissociation allows the σ 1R to translocate to other cellular compartments and interact with a variety of "client" proteins, including ion channels (e.g., voltage-gated K+ channels) and G-protein-coupled receptors, thereby modulating their activity.



This modulation can influence multiple downstream signaling cascades, such as intracellular calcium mobilization.



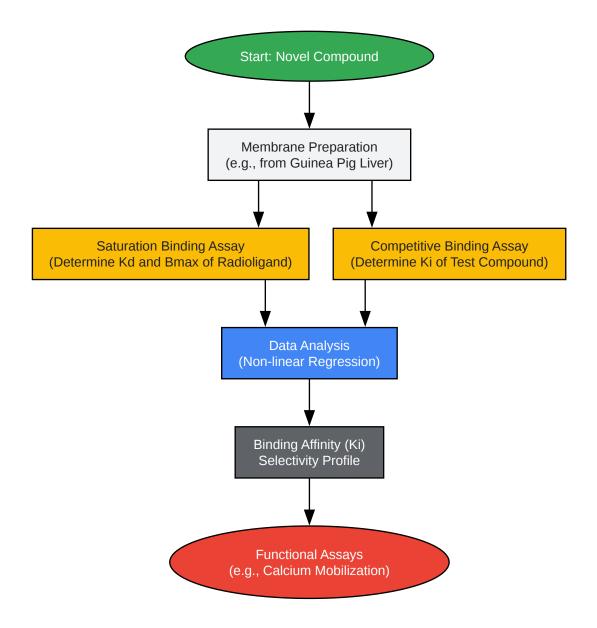
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Figure 1: Simplified Sigma-1 Receptor Signaling Pathway.

Experimental Protocols

A hierarchical approach is recommended for evaluating novel $\sigma 1R$ ligands, starting with binding affinity and selectivity, followed by functional characterization.





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